

Application Notes and Protocols: Long-Term Stability of Endothelin-3 TFA

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Compound of Interest

Compound Name: *Endothelin-3, human, mouse,
rabbit, rat TFA*

Cat. No.: *B15605477*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Endothelin-3 (ET-3) is a 21-amino acid vasoactive peptide that plays a crucial role in various physiological processes through its interaction with the G-protein coupled receptors, Endothelin Receptor A (ET-A) and Endothelin Receptor B (ET-B).[1] As a member of the endothelin family, ET-3 is involved in cell-cell signaling, regulation of blood pressure, and the development of neural crest-derived cell lineages such as melanocytes and enteric neurons.[2] Given its biological significance, the long-term stability of synthetic Endothelin-3, often supplied as a trifluoroacetate (TFA) salt, is of paramount importance for ensuring accurate and reproducible experimental outcomes in research and drug development.

This document provides detailed application notes on the recommended storage conditions for maintaining the long-term stability of Endothelin-3 TFA. It also outlines experimental protocols for assessing its stability and presents a summary of its signaling pathway.

Recommended Storage Conditions and Stability

The long-term stability of Endothelin-3 TFA is critically dependent on proper storage conditions. As a lyophilized peptide, it is susceptible to degradation by moisture, temperature fluctuations, and enzymatic activity.

Data Summary: Long-Term Stability of Endothelin-3 TFA

The following table summarizes the recommended storage conditions and reported stability of Endothelin-3 TFA in both lyophilized and reconstituted forms.

Form	Storage Temperature	Duration	Supplier Recommendation/ Data Source
Lyophilized Powder	-20°C	≥ 4 years	Cayman Chemical
Lyophilized Powder	-20°C	General Recommendation	Tocris Bioscience, Immunomart
In Solvent	-80°C	6 months	Medchemexpress
In Solvent	-20°C	1 month	Medchemexpress, Merck Millipore

Note: The stability of Endothelin-3 TFA in solution is significantly shorter than in its lyophilized form. For long-term storage, it is imperative to store the peptide in its lyophilized state at -20°C or lower.

Experimental Protocols

To ensure the integrity of Endothelin-3 TFA for long-term studies, it is crucial to follow standardized protocols for handling, reconstitution, and stability assessment.

Protocol 1: Reconstitution of Lyophilized Endothelin-3 TFA

Objective: To properly dissolve lyophilized Endothelin-3 TFA for experimental use while minimizing degradation.

Materials:

- Lyophilized Endothelin-3 TFA
- Sterile, nuclease-free water or appropriate buffer (e.g., 5% acetic acid)
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Before opening, bring the vial of lyophilized Endothelin-3 TFA to room temperature to prevent condensation.
- Add the appropriate volume of sterile water or buffer to the vial to achieve the desired stock concentration. A common recommendation is to dissolve the peptide to a concentration of 1 mg/ml in water.
- Gently vortex or swirl the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause aggregation.
- For immediate use, the reconstituted solution can be stored at 4°C for a short period. For longer storage of the reconstituted peptide, it is recommended to aliquot the solution into smaller volumes and store at -20°C or -80°C.

Protocol 2: Long-Term Stability Testing

Objective: To assess the stability of Endothelin-3 TFA over an extended period under defined storage conditions. This protocol is based on general principles outlined in ICH and other regulatory guidelines.^{[3][4]}

Materials:

- Lyophilized Endothelin-3 TFA from a single batch
- Climate-controlled stability chambers

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (MS)
- Appropriate solvents and reagents for HPLC and MS analysis

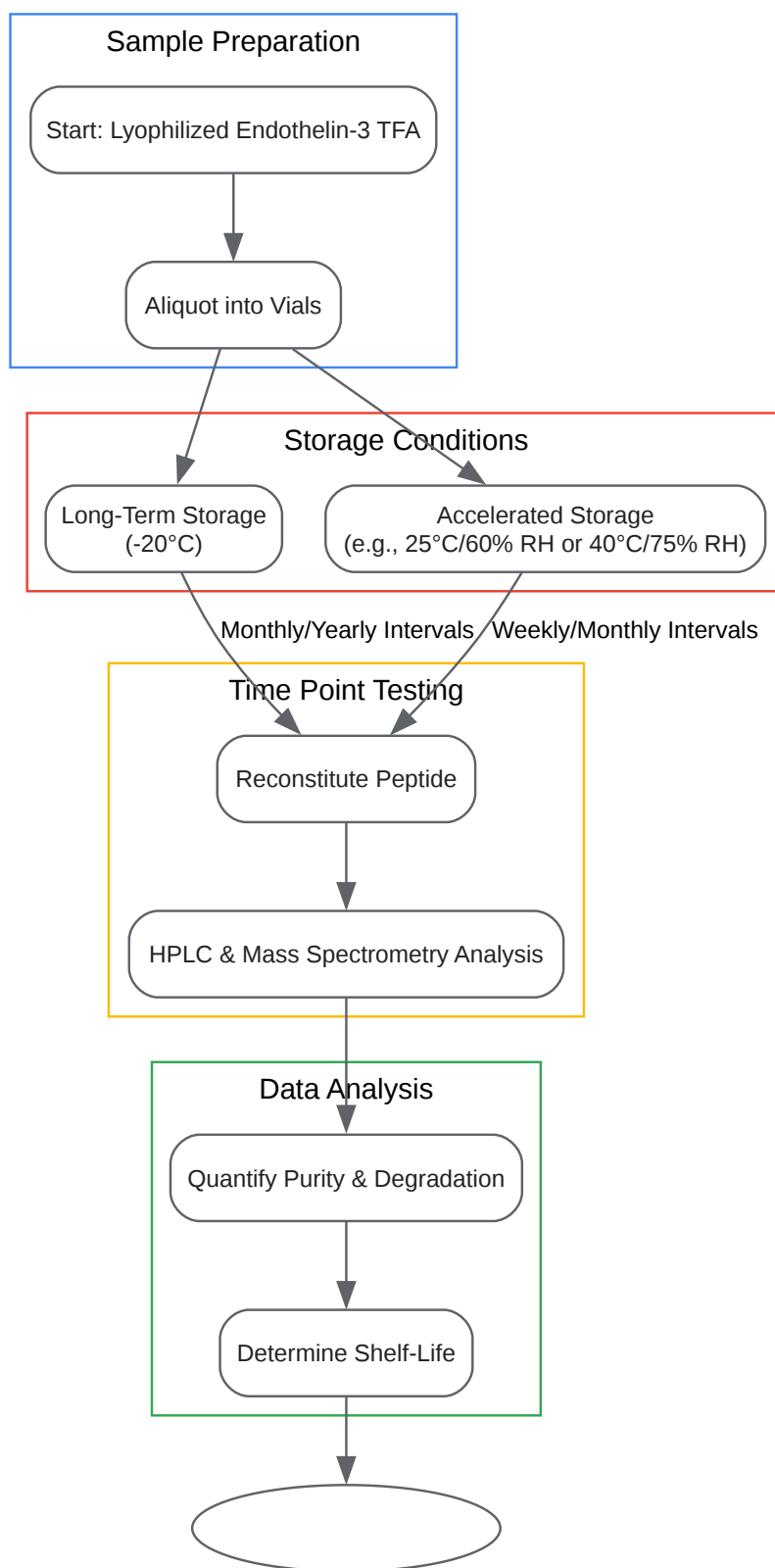
Procedure:

- Sample Preparation: Aliquot the lyophilized Endothelin-3 TFA into multiple vials to be used for each time point and storage condition.
- Storage Conditions:
 - Long-Term: Store samples at the recommended long-term storage temperature of $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$.
 - Accelerated: To predict stability over a shorter period, store samples at an elevated temperature, for example, $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \pm 5\%$ relative humidity (RH) or $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ RH.
- Time Points:
 - Long-Term: Test samples at initial (time 0), and then at regular intervals (e.g., 3, 6, 9, 12, 18, 24, 36 months).
 - Accelerated: Test samples at initial (time 0), and then at more frequent intervals (e.g., 1, 3, 6 months).
- Analytical Method:
 - At each time point, reconstitute a vial of Endothelin-3 TFA as described in Protocol 1.
 - Analyze the sample using a stability-indicating HPLC method to determine the purity of the peptide and identify any degradation products.
 - Use Mass Spectrometry (MS) to confirm the identity of the parent peptide and characterize any degradation products.

- Data Analysis:
 - Quantify the percentage of intact Endothelin-3 TFA remaining at each time point.
 - Establish a degradation profile and calculate the rate of degradation under each storage condition.
 - Determine the shelf-life of the product based on the time it takes for the purity to drop below a pre-defined acceptance criterion (e.g., 90%).

Visualizations

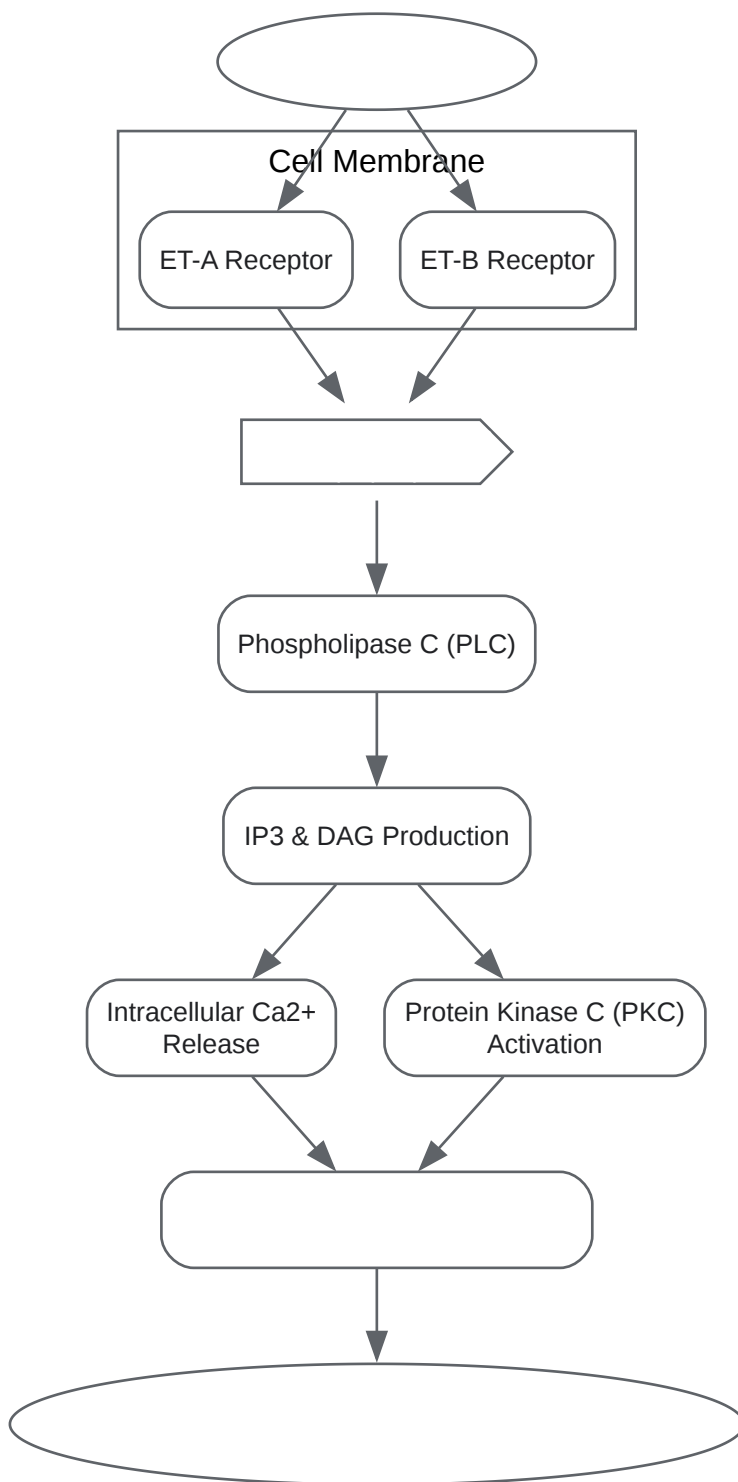
Experimental Workflow for Stability Testing



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Caption: Workflow for assessing the long-term stability of Endothelin-3 TFA.

Endothelin-3 Signaling Pathway



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